

Toxicology and Safety of Dibenzyl Ether: A Technical Guide

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Compound of Interest

Compound Name: *Dibenzyl ether*

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Introduction

Dibenzyl ether (CAS No. 103-50-4), a benzyl ether with the chemical formula $(C_6H_5CH_2)_2O$, is utilized in various industrial applications, including as a plasticizer, a specialty solvent, and a fragrance ingredient.^{[1][2]} Given its potential for human and environmental exposure, a thorough understanding of its toxicological and safety profile is imperative for risk assessment and safe handling. This technical guide provides a comprehensive overview of the available toxicology and safety data for **dibenzyl ether**, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

Acute Toxicity

Dibenzyl ether exhibits low acute toxicity via oral and dermal routes of exposure. Ingestion may lead to nausea, while inhalation of its vapor can also cause nausea due to its odor.^[3] Prolonged skin contact may result in reddening and irritation, and direct contact with the eyes can cause mild irritation.^{[3][4]}

Table 1: Acute Toxicity of **Dibenzyl Ether**

Test	Species	Route	Value	Reference
LD50	Rat	Oral	2500 mg/kg	[5][6]
LD50	Mouse	Oral	4300 mg/kg	[7]
LD50	Rabbit	Dermal	>5000 mg/kg	[5]
LD50	Rabbit	Dermal	> 5370 mg/kg	[8]

Irritation and Sensitization

Skin and Eye Irritation

Dibenzyl ether is reported to cause mild skin irritation upon prolonged exposure and mild eye irritation upon direct contact.[3][4][9] In a skin irritation study using rabbits, following OECD Test Guideline 404, no skin irritation was observed after 24 hours.[8]

Skin Sensitization

Dibenzyl ether is classified as a skin sensitizer.[10][11] However, studies in humans have shown varied results. A guinea pig maximization test indicated that **dibenzyl ether** can cause sensitization.[12] In contrast, a human maximization test at a concentration of 2760 $\mu\text{g}/\text{cm}^2$ and a human repeated insult patch test (HRIPT) at 2362 $\mu\text{g}/\text{cm}^2$ showed no sensitization reactions. [12] Based on a weight of evidence approach, a No Expected Sensitization Induction Level (NESIL) of 2300 $\mu\text{g}/\text{cm}^2$ has been established for **dibenzyl ether**.[12]

Repeated Dose Toxicity

A 91-day repeated dose oral toxicity study was conducted in rats in accordance with OECD Guideline 408.[13][14] **Dibenzyl ether** was administered in the diet at doses of 62, 196, or 620 mg/kg/day.[13][14] The primary observed effect at the highest dose in females was an increase in absolute and relative liver weights.[13][14] No other significant toxicological or pathological effects were noted at any dose level.[13]

Table 2: Repeated Dose Toxicity of **Dibenzyl Ether**

Study Type	Species	Route	Doses	NOAEL	Key Findings	Reference
91-day study	Rat	Oral (diet)	62, 196, 620 mg/kg/day	196 mg/kg/day	Increased liver weight in high-dose females.	[13][14][15]
91-day study	Rat	Oral	-	620 mg/kg	No observed adverse effect level.	[8]

Genotoxicity and Carcinogenicity

Genotoxicity

Dibenzyl ether has been found to be non-genotoxic in available studies.[12] An in vitro micronucleus test showed that it did not induce a statistically significant increase in micronuclei in binucleated cells, with or without metabolic activation.[12] This indicates that under the study conditions, **dibenzyl ether** is considered non-clastogenic.[12]

Carcinogenicity

There is no evidence to suggest that **dibenzyl ether** is carcinogenic.[10] Regulatory bodies such as the International Agency for Research on Cancer (IARC) and the National Toxicology Program (NTP) have not identified **dibenzyl ether** as a known, probable, or possible human carcinogen.[10][16]

Ecotoxicity

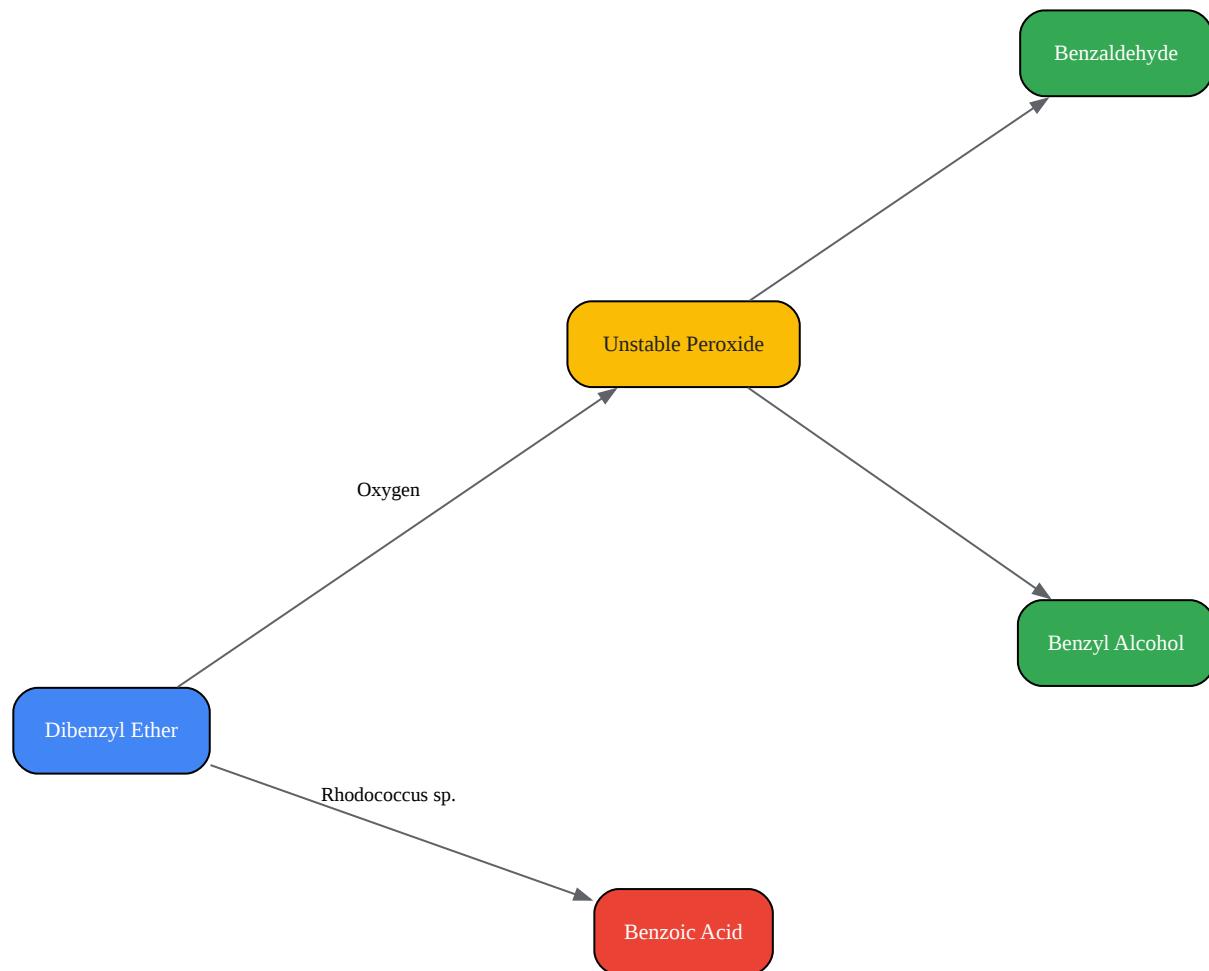
Dibenzyl ether is classified as very toxic to aquatic life with long-lasting effects.[5][9][10][11] It is not readily biodegradable and has a potential for bioaccumulation.[10]

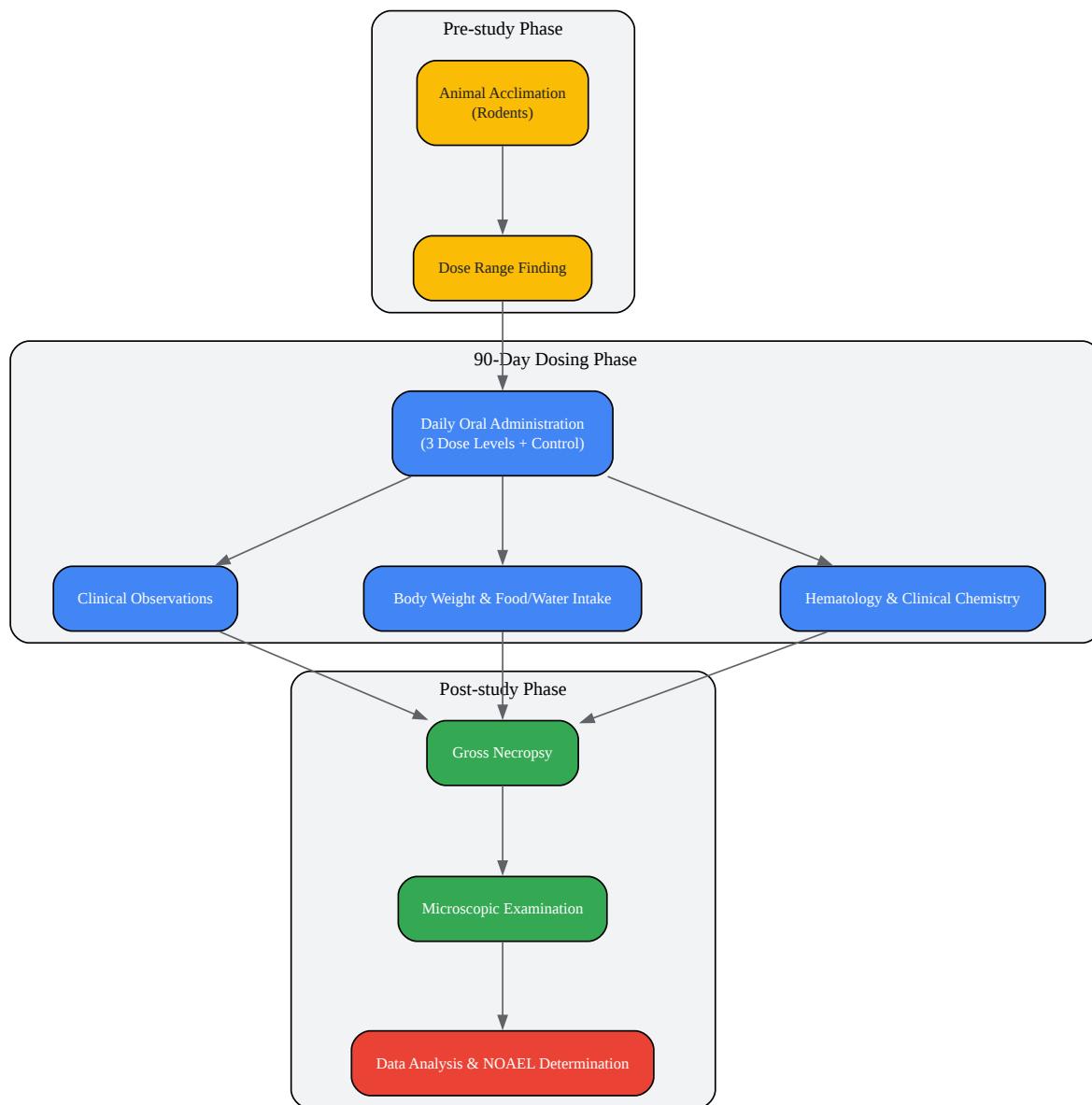
Table 3: Ecotoxicity of **Dibenzyl Ether**

Test	Species	Duration	Value	Reference
EC50	Pseudokirchnerie Illa subcapitata (Green Alga)	72 hours	4,070 µg/L	[15]
EC50	Daphnia magna (Water Flea)	48 hours	770 µg/L	[15]
LC50	Oryzias latipes (Medaka Fish)	96 hours	6,800 µg/L	[15]
NOEC	Pseudokirchnerie Illa subcapitata (Green Alga)	72 hours	320 µg/L	[15]
NOEC	Daphnia magna (Water Flea)	21 days	98 µg/L	[10] [15]

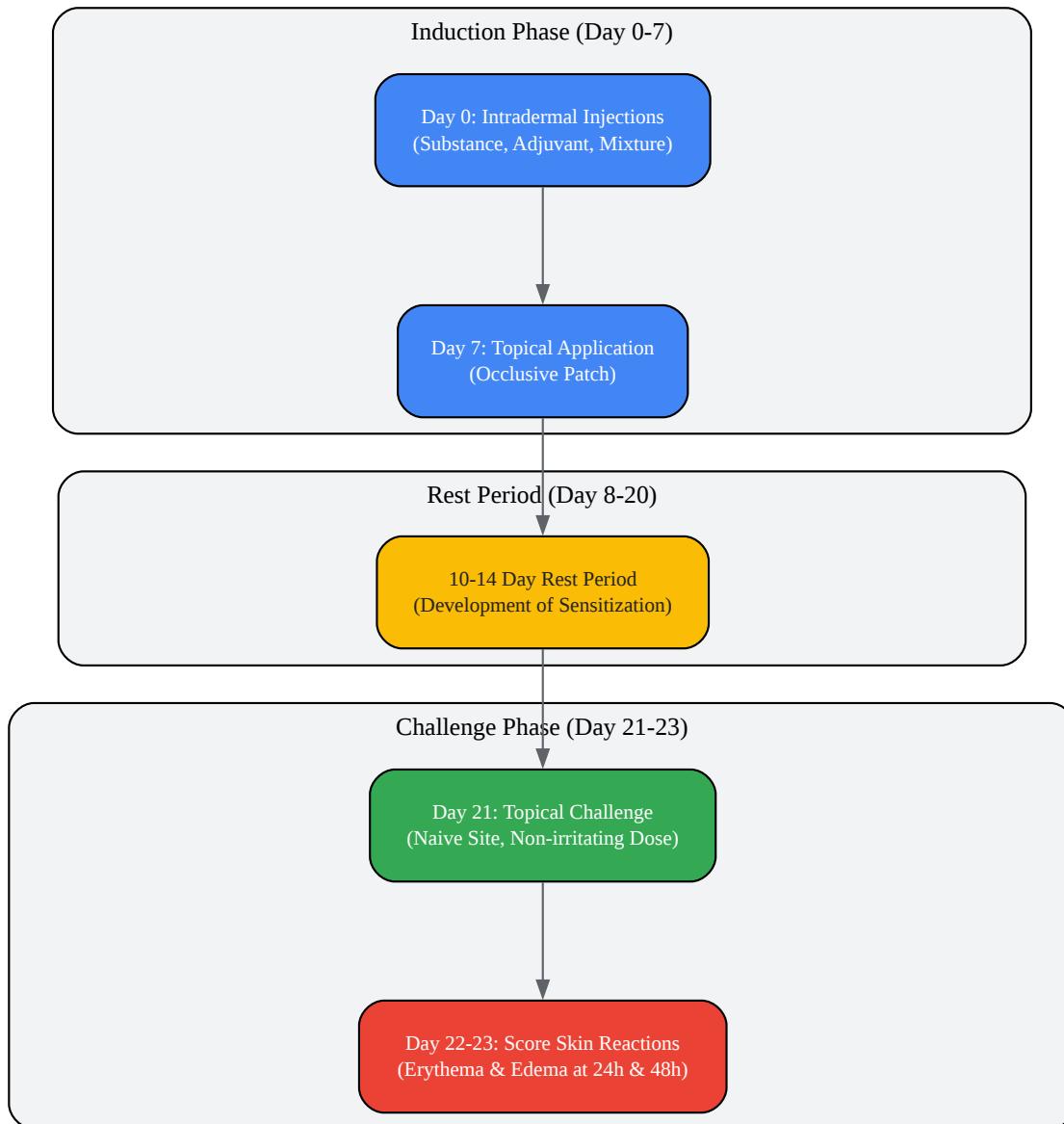
Metabolism and Degradation

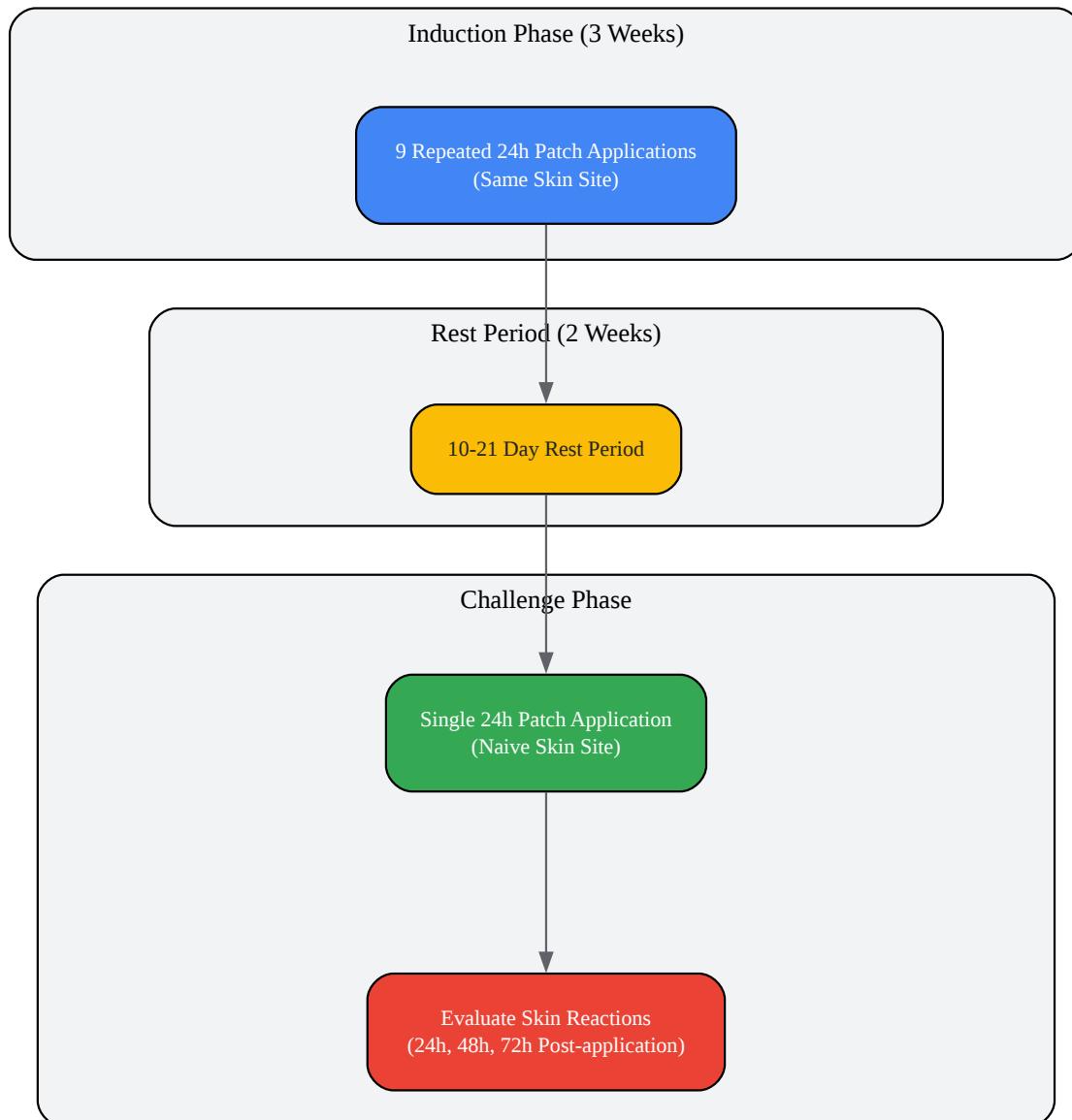
The metabolic pathway of **dibenzyl ether** in mammals is not extensively detailed in the available literature. However, studies on its degradation in microorganisms and through chemical processes provide insight into its potential biotransformation. The bacterium *Rhodococcus* sp. strain DEE5151 has been shown to degrade **dibenzyl ether**, with benzoic acid identified as an intermediate.[\[17\]](#) Additionally, **dibenzyl ether** can undergo chemical decomposition in the presence of oxygen to form an unstable peroxide, which further breaks down into benzaldehyde and benzyl alcohol.[\[2\]](#)











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